

Technical Support Center: Optimizing Cream Sensory Profiles with Diglyceryl Diisostearate

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Compound of Interest

Compound Name: Diglyceryl diisostearate

Cat. No.: B15193838

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This technical support center provides researchers, scientists, and drug development professionals with troubleshooting guides and frequently asked questions (FAQs) to address sensory challenges in cream formulations containing **diglyceryl diisostearate**.

Troubleshooting Guides

Issue 1: Cream feels greasy and heavy upon application.

Possible Causes:

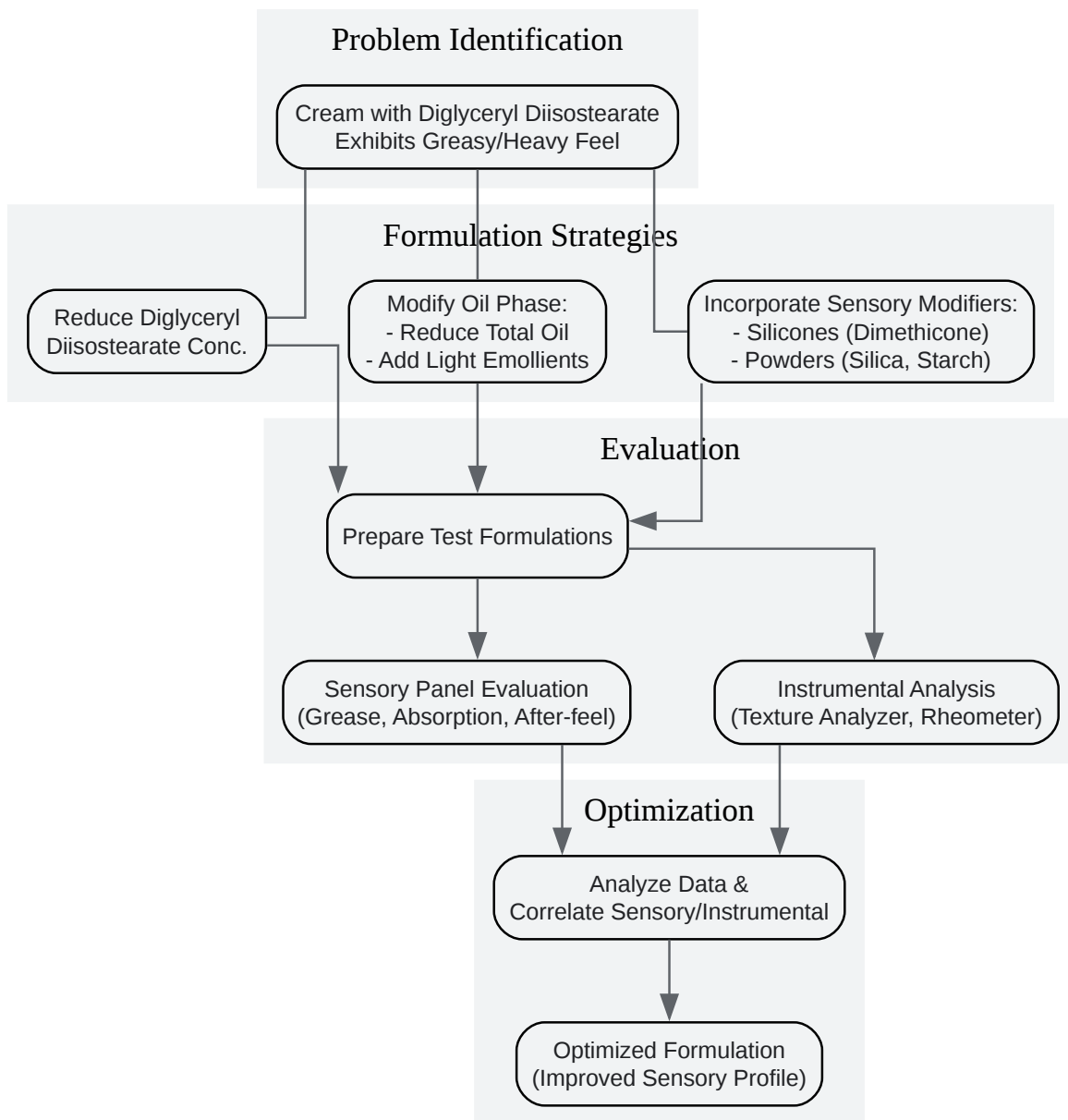
- **High Concentration of Diglyceryl Diisostearate:** While an effective emulsifier and emollient, higher concentrations can contribute to a heavier, more occlusive feel.
- **High Oil Phase Content:** An overall high percentage of lipids in the formulation can lead to a greasy sensory perception.^[1]
- **Choice of Other Emollients:** The combination of **diglyceryl diisostearate** with other heavy or slow-spreading emollients can exacerbate the greasy feeling.

Suggested Solutions:

- **Optimize Diglyceryl Diisostearate Concentration:** Systematically decrease the concentration of **diglyceryl diisostearate** in small increments (e.g., 0.5-1.0% w/w) and evaluate the impact on sensory feel and emulsion stability.

- Reduce and Modify the Oil Phase:
 - Lower the total percentage of the oil phase. A general guideline for oil-in-water emulsions is to keep the total emollient phase under 10% to avoid a greasy feel.[\[1\]](#)
 - Incorporate light, fast-spreading emollients like cyclomethicone or low-viscosity dimethicone to counterbalance the richness of **diglyceryl diisostearate**.[\[2\]](#)[\[3\]](#)
- Incorporate Sensory Modifiers:
 - Silicones: Add low-viscosity dimethicone (5 to 50 cst) at concentrations of 0.1-2.0% w/w to reduce tackiness and improve slip.[\[3\]](#) Silicone elastomers can also impart a silky, powdery after-feel.
 - Powders: Introduce oil-absorbing powders like silica, modified starches (e.g., aluminum starch octenylsuccinate), or polymethyl methacrylate.[\[4\]](#) These can be used at levels of 1-5% to create a matte, dry-touch finish.

Experimental Workflow for Greasiness Reduction



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Caption: Workflow for troubleshooting and optimizing a greasy cream formulation.

Issue 2: Cream feels tacky or sticky after application.

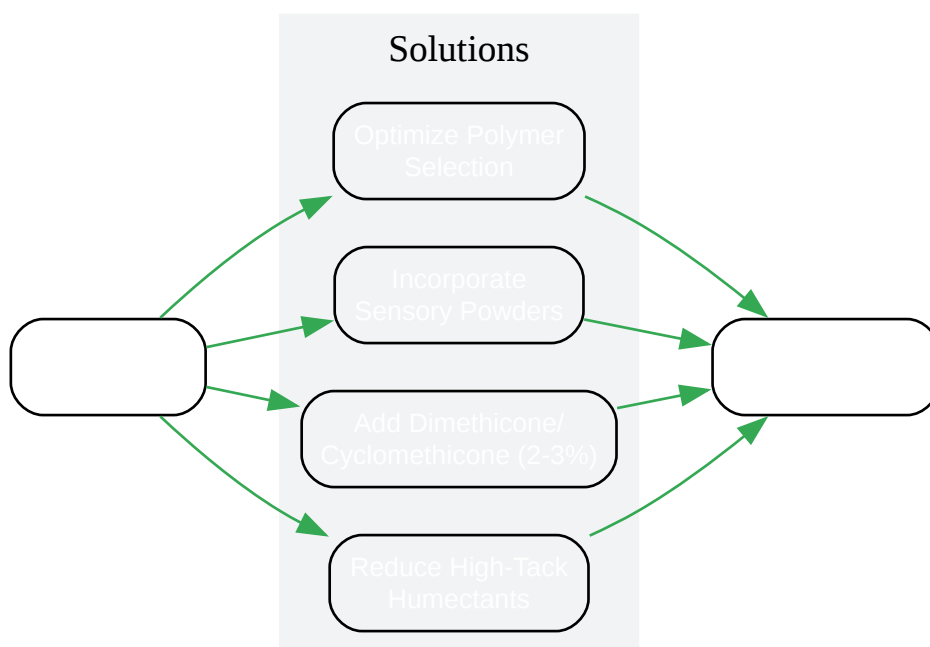
Possible Causes:

- **High Concentration of Humectants:** Ingredients like glycerin, while beneficial for hydration, can contribute to tackiness at high levels.
- **Polymer Selection:** Certain polymers used as thickeners or film-formers can leave a sticky residue.
- **Interaction between Ingredients:** The specific combination of **diglyceryl diisostearate** with other formulation components may lead to a tacky feel.

Suggested Solutions:

- **Adjust Humectant Levels:** If using high concentrations of glycerin or other humectants, consider reducing them or combining them with less tacky alternatives.
- **Incorporate Anti-Tack Ingredients:**
 - **Silicones:** The addition of 2-3% dimethicone or cyclomethicone is a highly effective strategy to reduce tackiness.[5]
 - **Sensory Powders:** Powders such as nylon-12, polymethylsilsesquioxane, or boron nitride can provide a soft, non-tacky after-feel.[2]
- **Evaluate and Modify the Polymer System:** Experiment with different types of rheology modifiers. Some synthetic polymers are known to provide a less tacky feel compared to certain natural gums.[6]
- **Ester Selection:** Incorporate light, non-tacky esters to improve the final skin feel.

Logical Relationship for Tackiness Reduction



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Caption: Strategies to mitigate a tacky or sticky after-feel in creams.

Frequently Asked Questions (FAQs)

Q1: At what concentration does **diglyceryl diisostearate** typically start to impart a negative sensory profile?

A1: The sensory impact of **diglyceryl diisostearate** is highly dependent on the overall formulation, including the oil phase composition, the presence of other emulsifiers, and the water content. While there is no absolute threshold, formulations with higher concentrations are more likely to be perceived as heavy or greasy. It is recommended to use the minimum concentration required for emulsion stability and desired emollience, and then build the desired sensory profile with other ingredients.

Q2: What are the most effective sensory modifiers to counteract greasiness from **diglyceryl diisostearate**?

A2: A combination of approaches is often most effective:

- Volatile Silicones (e.g., Cyclopentasiloxane): These provide excellent spreadability and a light, non-greasy feel, evaporating from the skin shortly after application.
- Low-Viscosity Dimethicones (e.g., 5-10 cst): These reduce tackiness and improve slip without a heavy feel.[\[2\]](#)
- Powders (e.g., Silica, Aluminum Starch Octenylsuccinate): These are excellent for oil absorption and providing a matte, powdery finish.[\[1\]](#) Typical use levels are 1-2%.[\[1\]](#)

Q3: How can I quantitatively measure the sensory profile of my cream formulations?

A3: A two-pronged approach is recommended:

- Instrumental Analysis:
 - Texture Analyzer: This instrument can measure parameters like firmness, stickiness, and spreadability, which correlate with sensory perceptions.[\[2\]](#)[\[7\]](#)
 - Rheometer: Measures the flow properties (viscosity) of the cream, which relates to its pickup and rub-out characteristics.
- Sensory Panel Evaluation:
 - Descriptive Analysis: A trained panel evaluates the intensity of specific sensory attributes (e.g., greasiness, tackiness, absorption rate) using a standardized scale.
 - Consumer Preference Testing: Untrained consumers evaluate the overall liking of the formulation.

Q4: What is a good starting point for the concentration of silicones to improve the sensory feel?

A4: For reducing greasiness and improving slip in skin care emulsions, a typical starting usage level for dimethicone is between 0.1% and 2.0% w/w.[\[3\]](#) To specifically target tackiness, a concentration of 2-3% of dimethicone or cyclomethicone can be effective.[\[5\]](#) It is advisable to start at the lower end of the range and increase as needed, as higher levels can sometimes feel overly slippery.

Data Presentation

Table 1: Impact of Sensory Modifiers on Cream Sensory Attributes (Hypothetical Data)

| Formulation | Diglycerol Diisostearate (%) | Dimethicone (10 cst) (%) | Silica (%) | Mean Greasiness Score (1-10) | Mean Tackiness Score (1-10) | Mean Absorption Rate (1-10) |
|-------------|------------------------------|--------------------------|------------|------------------------------|-----------------------------|-----------------------------|
| Control | 5.0 | 0.0 | 0.0 | 8.2 | 7.5 | 4.1 |
| F1 | 5.0 | 1.0 | 0.0 | 6.5 | 5.0 | 5.5 |
| F2 | 5.0 | 0.0 | 2.0 | 5.1 | 6.8 | 6.2 |
| F3 | 3.0 | 1.0 | 2.0 | 3.5 | 3.2 | 7.8 |

Higher scores for Greasiness and Tackiness indicate a more pronounced negative attribute. Higher scores for Absorption Rate are desirable.

Experimental Protocols

Protocol 1: Quantitative Descriptive Sensory Analysis

- Panelist Selection and Training:
 - Recruit 10-12 panelists.
 - Train panelists to identify and rate the intensity of specific sensory attributes (e.g., initial greasiness, spreadability, tackiness after 1 minute, final after-feel) on a labeled magnitude scale (e.g., 0 = none, 10 = very high).
- Sample Preparation and Presentation:
 - Equilibrate all cream samples to a controlled room temperature (21-23°C) for at least 24 hours.
 - Present panelists with a standardized amount of each cream (e.g., 0.5 mL) in coded, identical containers.

- Evaluation Procedure:
 - Panelists cleanse their hands or forearms with a neutral soap and wait 15 minutes.
 - They apply the sample to a designated area and evaluate the attributes at specified time points (e.g., during rub-out, at 1 minute, at 5 minutes).
 - A palate cleanser (e.g., water, unsalted cracker) and a 10-minute break are provided between samples to prevent sensory fatigue.
- Data Analysis:
 - Collect the intensity ratings for each attribute for all panelists.
 - Analyze the data using statistical methods (e.g., ANOVA) to determine significant differences between formulations.

Protocol 2: Instrumental Texture Analysis for Stickiness

- Instrument and Probe Setup:
 - Use a texture analyzer equipped with a cylindrical or spherical probe.
- Sample Preparation:
 - Fill a standard container with the cream sample, ensuring a flat surface and no air bubbles.
 - Allow the sample to equilibrate to the testing temperature.
- Test Method:
 - The probe moves down at a set speed to a defined depth into the cream.
 - The probe then retracts at a set speed.
 - The force required to pull the probe away from the sample is measured. The peak negative force is an indicator of stickiness (adhesiveness).

- Data Interpretation:
 - A higher negative force value indicates greater stickiness. Compare the values between different formulations to quantify the effect of sensory modifiers. This instrumental data can be correlated with sensory panel results for stickiness.[8]

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